

Tetrafluorophthalic anhydride CAS number and synonyms

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Compound of Interest

Compound Name: Tetrafluorophthalic anhydride

Cat. No.: B1293522

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An In-depth Technical Guide to **Tetrafluorophthalic Anhydride** for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of **tetrafluorophthalic anhydride**, a key building block in pharmaceutical and fine chemical synthesis.^[1] Its unique fluorinated structure offers a powerful tool for medicinal chemists to engineer molecules with enhanced properties.^[2] This document details its chemical identity, physicochemical properties, synthesis protocols, and applications, with a focus on its role in drug discovery and development.

Chemical Identity and Synonyms

Tetrafluorophthalic anhydride is a fluorinated organic compound with significant applications in advanced organic synthesis.^[3]

Identifier	Value
CAS Number	652-12-0[1][4][5]
Molecular Formula	C ₈ F ₄ O ₃ [1][4][5]
Molecular Weight	220.08 g/mol [4][5][6]
IUPAC Name	4,5,6,7-tetrafluoro-2-benzofuran-1,3-dione[1][6]
InChI	InChI=1S/C8F4O3/c9-3-1-2(8(14)15-7(1)13)4(10)6(12)5(3)11[1][4]
InChIKey	BJDDKZDZTHIJB-UHFFFAOYSA-N[1][4][7]
Canonical SMILES	C1(=O)C2=C(C(=C(C(=C2F)F)F)F)C(=O)O1[1][4]

Synonyms:[1][4][6][7]

- 3,4,5,6-Tetrafluorophthalic anhydride
- 4,5,6,7-Tetrafluoro-1,3-isobenzofurandione
- PTFE anhydride
- Tetrafluorophathlic Anhydride
- Tetrafluoroisobenzofuran-1,3-dione
- Tetrafluorophthalic Acid Anhydride

Physicochemical Properties

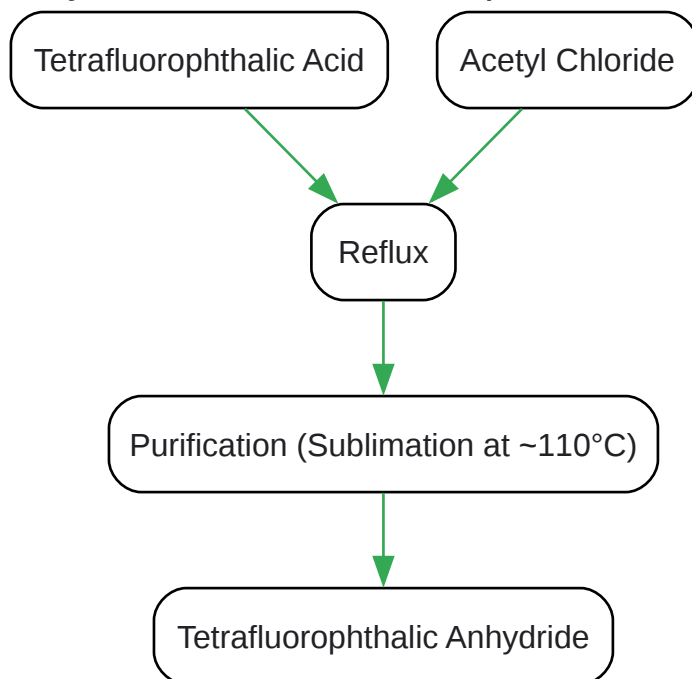
The physicochemical properties of **tetrafluorophthalic anhydride** are summarized in the table below.

Property	Value	Reference(s)
Melting Point	94-96 °C	[4] [7] [8]
Boiling Point	332.6±42.0 °C (Predicted)	[4] [9]
Density	1.843±0.06 g/cm ³ (Predicted)	[1] [4]
Solubility	Soluble in most organic solvents and acetic acid.	[1] [4]
Appearance	Light grayish to beige powder	[1] [4]
Sensitivity	Moisture Sensitive	[4] [9]

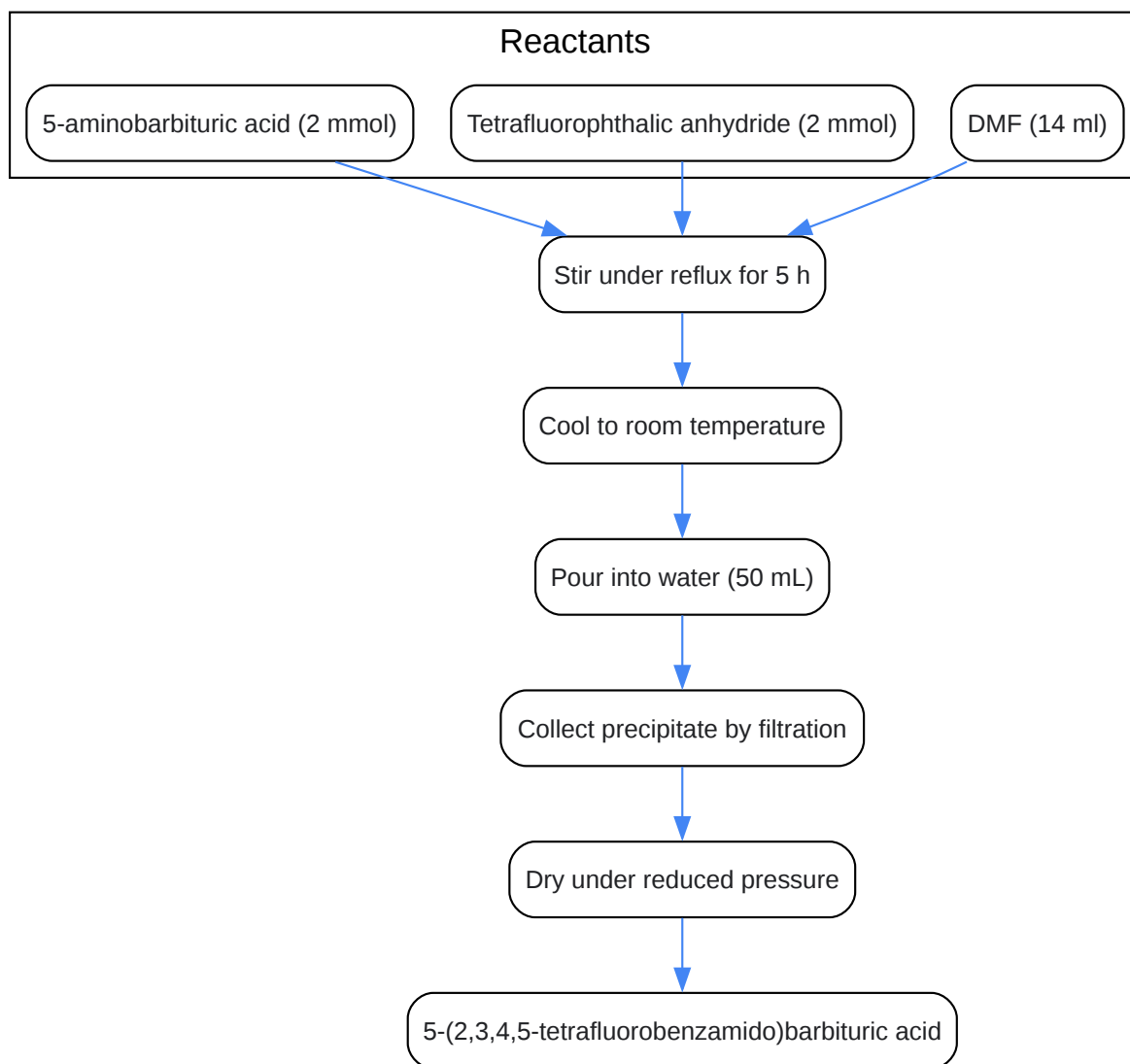
Synthesis of Tetrafluorophthalic Anhydride

A general method for the synthesis of **tetrafluorophthalic anhydride** involves the reaction of tetrafluorophthalic acid with acetyl chloride under reflux, followed by purification via sublimation. [\[3\]](#) More specific patented methods are also available.[\[10\]](#)

General Synthesis of Tetrafluorophthalic Anhydride



Synthesis of Tetrafluorobenzamido Barbituric Acids



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